

In-Depth Technical Guide: 3-(Ethylamino)phenol (CAS 621-31-8)

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Compound of Interest

Compound Name: 3-(Ethylamino)phenol

Cat. No.: B1269045

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **3-(Ethylamino)phenol**, a versatile chemical intermediate. The document details its physicochemical properties, synthesis protocols, key applications in research and industry, and essential safety and handling information.

Physicochemical Properties

3-(Ethylamino)phenol, also known as N-ethyl-m-aminophenol, is an aromatic organic compound. Its key physicochemical properties are summarized in the table below, providing a foundation for its application in various chemical processes.

Property	Value
CAS Number	621-31-8
Molecular Formula	C ₈ H ₁₁ NO
Molecular Weight	137.18 g/mol
Appearance	Very viscous deep orange liquid
Melting Point	62 °C
Boiling Point	349 °F at 12 mmHg
Solubility	Slightly soluble in water.
pKa	9.88 (phenol)

Synthesis of 3-(Ethylamino)phenol

The primary industrial synthesis of **3-(Ethylamino)phenol** involves the N-ethylation of 3-aminophenol. Various methods exist, including reaction with ethyl chloride or diethyl sulfate. A representative experimental protocol is detailed below.

Experimental Protocol: N-Ethylation of 3-Aminophenol

This protocol outlines the synthesis of **3-(Ethylamino)phenol** via the reaction of 3-aminophenol with diethyl sulfate.

Materials:

- 3-Aminophenol
- Diethyl sulfate
- Sodium hydroxide
- Hydrochloric acid
- Toluene

- Water
- Anhydrous sodium sulfate

Equipment:

- Jacketed glass reactor with overhead stirrer, condenser, and addition funnel
- Heating/cooling circulator
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

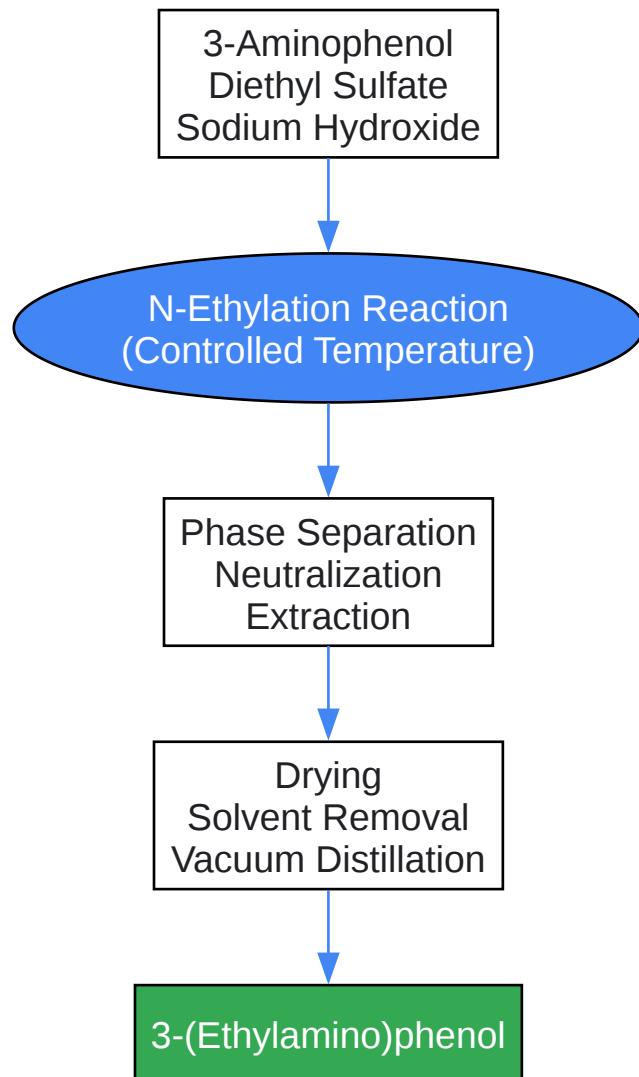
Procedure:

- Reaction Setup: Charge the reactor with 3-aminophenol and a suitable solvent like toluene.
- Base Addition: Slowly add an aqueous solution of sodium hydroxide to the stirred mixture. The base acts as a scavenger for the sulfuric acid byproduct.
- Ethylating Agent Addition: Carefully add diethyl sulfate to the reaction mixture via the addition funnel. Maintain the temperature of the exothermic reaction at a controlled setpoint using the circulator.
- Reaction Monitoring: Monitor the reaction progress by a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC), until the consumption of the starting material is complete.
- Work-up:
 - Once the reaction is complete, cool the mixture and transfer it to a separatory funnel.
 - Separate the organic and aqueous layers.
 - Neutralize the aqueous layer with hydrochloric acid.

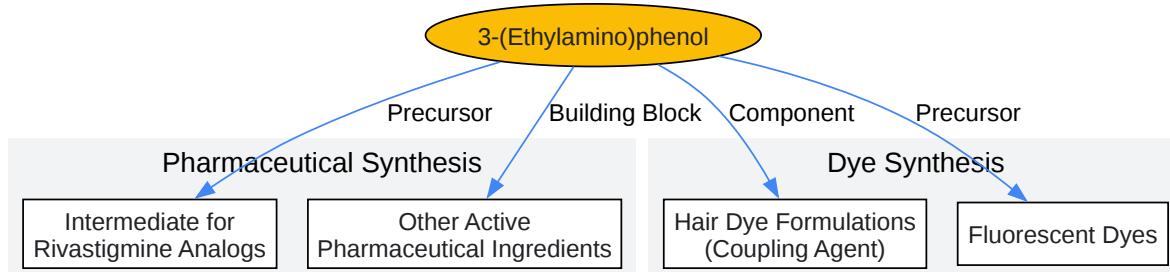
- Extract the aqueous layer with toluene to recover any dissolved product.
- Combine all organic layers and wash with water to remove residual salts.
- Purification:
 - Dry the combined organic phase over anhydrous sodium sulfate.
 - Filter the drying agent and concentrate the solution under reduced pressure using a rotary evaporator to remove the toluene.
 - The crude **3-(Ethylamino)phenol** is then purified by vacuum distillation to yield the final product.

Synthesis Workflow Diagram

Synthesis Workflow of 3-(Ethylamino)phenol



Applications of 3-(Ethylamino)phenol



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